

Application Note: 2614W94 Gasket for High-Purity and Aggressive Media Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2614W94

Cat. No.: B1663313

[Get Quote](#)

Introduction

The **2614W94** gasket is a high-performance sealing solution engineered for demanding applications in research, scientific, and drug development environments. This document provides detailed application notes and protocols for the proper installation and use of the **2614W94** gasket to ensure optimal performance and prevent leakage in critical systems. The gasket's unique composition offers broad chemical resistance and high-temperature stability, making it suitable for a wide range of laboratory equipment, including reactors, filtration systems, and analytical instrumentation.

It is important to note that the part number "**2614W94**" does not correspond to a universally recognized standard. The information presented here is based on a specialized gasket with an approximate internal diameter of 2.614 inches, designed for high-purity and aggressive media applications. Users should always verify the specific material and dimensions required for their application.

Materials and Specifications

The **2614W94** gasket is available in several high-performance materials to ensure compatibility with a wide array of chemicals and operating conditions. The choice of material is critical for the longevity and integrity of the seal.

Table 1: Quantitative Data Summary of **2614W94** Gasket Materials

Material	Temperature Range	Maximum Pressure	Durometer (Shore A)	Chemical Compatibility Highlights
PTFE	-200°C to 260°C (-328°F to 500°F)[1][2]	800 psi (55 bar)	55-65D	Excellent resistance to most acids, bases, and organic solvents. [1][3]
Viton® (FKM)	-20°C to 205°C (-4°F to 401°F) [4]	1000 psi (69 bar)	75A	Excellent resistance to petroleum-based oils, fuels, and silicone greases. [3][5] Not suitable for ketones.[5][6]
EPDM	-55°C to 150°C (-67°F to 302°F)	200 psi (14 bar)	70A	Excellent resistance to water, steam, alcohols, and some ketones.[1] Poor resistance to petroleum oils and greases.[1]
Silicone	-60°C to 232°C (-76°F to 450°F)	150 psi (10 bar)	70A	Good resistance to ozone, acids, and water.[4] Often used in pharmaceutical and food-grade applications.[2] [4]

Experimental Protocols

Gasket Material Selection Protocol

Objective: To select the appropriate **2614W94** gasket material for a specific application to ensure chemical compatibility and prevent seal failure.

Methodology:

- Identify all chemical compounds that will be in contact with the gasket, including process fluids, cleaning agents, and potential reaction byproducts.
- Determine the full operating temperature and pressure range of the application.
- Consult a chemical compatibility chart to cross-reference the identified chemicals with the available gasket materials (PTFE, Viton®, EPDM, Silicone).[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Evaluate the mechanical properties required for the application, such as hardness (durometer) and resistance to creep.[\[2\]](#)
- Select the gasket material that offers the best resistance to the chemical environment and maintains its integrity at the operational temperature and pressure.

Gasket Installation Protocol

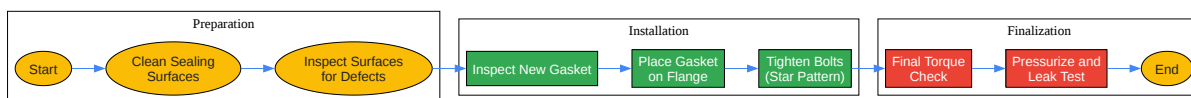
Objective: To ensure a leak-free seal through proper installation of the **2614W94** gasket.

Methodology:

- Preparation of Sealing Surfaces:
 - Thoroughly clean the flange faces or sealing surfaces. Remove any old gasket material, debris, or contaminants.
 - Inspect the sealing surfaces for any scratches, dents, or other imperfections that could compromise the seal.
 - Ensure the surfaces are clean and dry before proceeding.

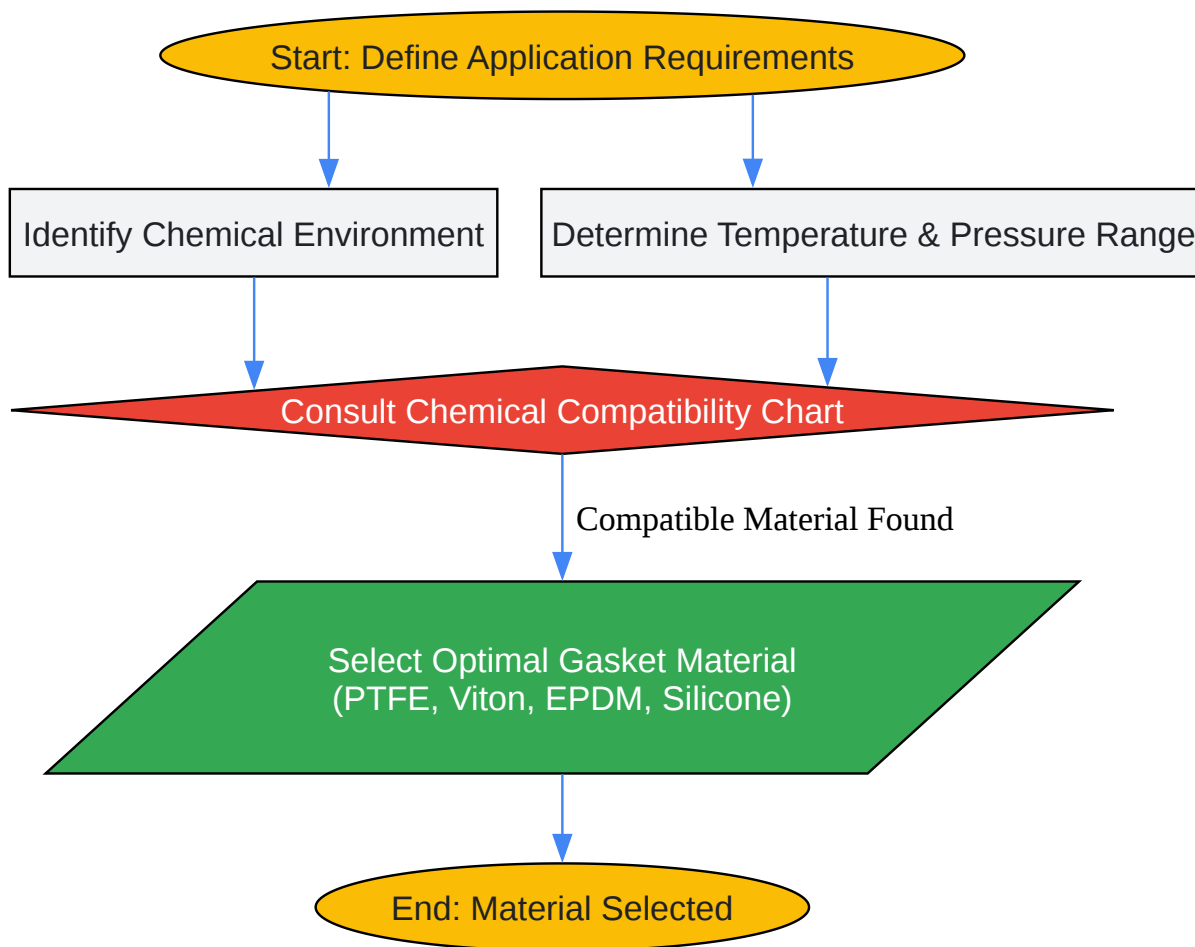
- Gasket Handling and Inspection:
 - Visually inspect the new **2614W94** gasket for any defects, such as cuts, tears, or imperfections.
 - Handle the gasket with clean gloves to prevent contamination.
- Gasket Placement:
 - Carefully place the gasket onto the center of the flange face, ensuring it is properly aligned with the bolt holes.
 - Do not apply any adhesive or sealant to the gasket or sealing surfaces unless explicitly specified for the application.
- Bolt Tightening Procedure:
 - Lubricate the threads and bearing surfaces of the bolts and nuts with a suitable lubricant to achieve accurate and uniform bolt loading.
 - Hand-tighten the bolts initially.
 - Use a calibrated torque wrench to tighten the bolts in a star or crisscross pattern to ensure even pressure distribution across the gasket.
 - Tighten the bolts in increments (e.g., 30%, 60%, and finally 100% of the recommended torque value). Consult engineering specifications for the recommended torque values for your specific flange and bolt size.
- Final Inspection:
 - After the final torque sequence, perform a final pass to ensure all bolts are at the specified torque.
 - Pressurize the system to the recommended operating pressure and check for any leaks.

Diagrams



[Click to download full resolution via product page](#)

Caption: Gasket Installation Workflow.



[Click to download full resolution via product page](#)

Caption: Gasket Material Selection Logic.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ibmoore.com [ibmoore.com]
- 2. garlockasia.com [garlockasia.com]
- 3. Which O-ring material is right for my application? [aqemachinery.com]
- 4. Everything You Need To Know About O-Rings And Seals | RS [au.rs-online.com]
- 5. Material Compatibility Chart for Chemicals | Hennig Gasket & Seals Blog [henniggasket.com]
- 6. ramgaskets.com [ramgaskets.com]
- 7. Best Gasket Types that are Compatible for Strong Chemicals | Gasketech [gasketech.com.au]
- To cite this document: BenchChem. [Application Note: 2614W94 Gasket for High-Purity and Aggressive Media Applications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1663313#how-to-install-2614w94-gasket>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com